

A Comprehensive Guide to the Structural Elucidation of N-(2-Ethoxyphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(2-Ethoxyphenyl)acetamide

CAS No.: 581-08-8

Cat. No.: B364013

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This document provides an in-depth technical guide for researchers, scientists, and drug development professionals on the definitive structural elucidation of **N-(2-Ethoxyphenyl)acetamide**. Moving beyond a simple recitation of methods, this guide delves into the scientific rationale behind the multi-faceted spectroscopic approach, presenting a self-validating workflow that ensures the highest degree of confidence in structural assignment. The methodologies described herein are grounded in established principles and represent the gold standard for the characterization of small organic molecules.

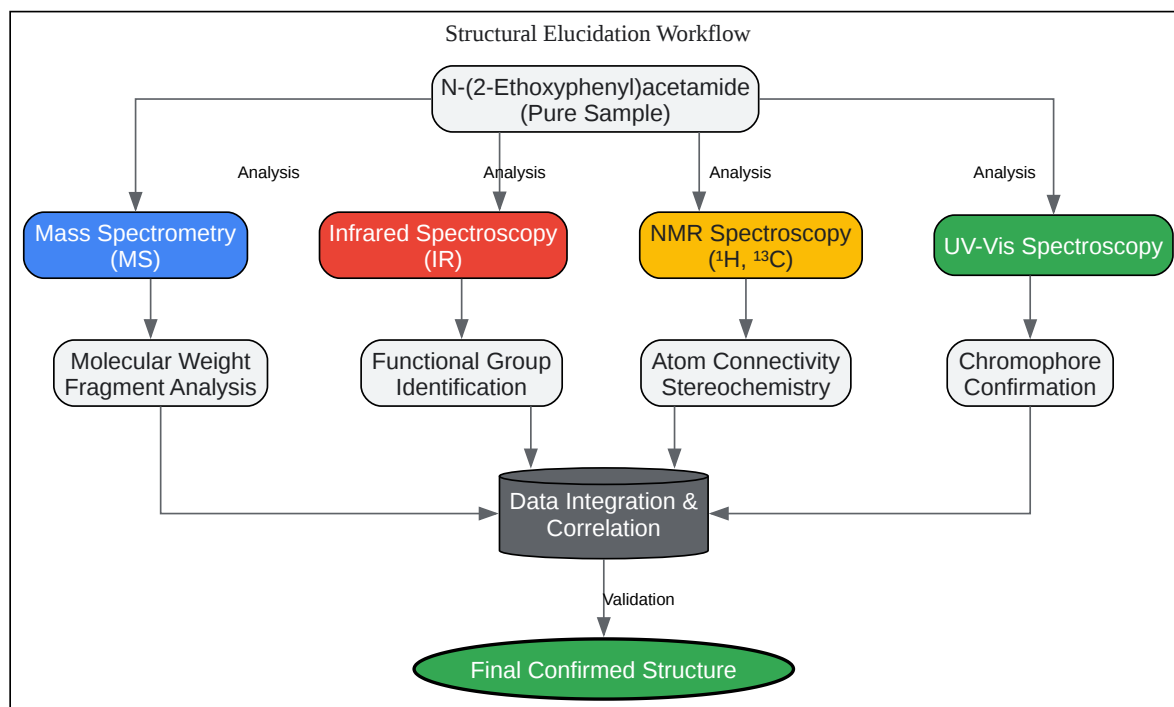
Introduction: The Molecular Identity of N-(2-Ethoxyphenyl)acetamide

N-(2-Ethoxyphenyl)acetamide (CAS No: 581-08-8), also known as 2-ethoxyacetanilide, is an aromatic amide with the chemical formula $C_{10}H_{13}NO_2$ and a molecular weight of 179.22 g/mol. [1][2] Its structure, featuring an ortho-substituted ethoxy group on the phenyl ring, makes it an important analogue of related bioactive compounds and a versatile intermediate in organic synthesis.[3] Accurate and unambiguous structural confirmation is a prerequisite for its use in any research or development context, ensuring purity, identity, and the validity of downstream applications.

This guide outlines a synergistic application of modern spectroscopic techniques to create a complete and irrefutable structural profile of the molecule.

The Integrated Spectroscopic Workflow: A Strategy for Unambiguous Confirmation

The core principle of modern structural elucidation lies in the integration of complementary analytical techniques. No single method provides a complete picture; rather, each offers a unique piece of the structural puzzle. Mass spectrometry provides the molecular weight and fragmentation map, infrared spectroscopy identifies the functional groups, and nuclear magnetic resonance spectroscopy reveals the precise atomic connectivity. This integrated approach creates a self-validating system where the data from each experiment must be consistent with the others, leading to a single, confirmed structure.



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Caption: General experimental workflow for structural elucidation.

Mass Spectrometry (MS): Determining the Molecular Blueprint

Causality: The initial and most fundamental question in structural analysis is "What is its mass?". Mass spectrometry directly answers this by providing the molecular weight of the compound, which is essential for determining the molecular formula. Electron Ionization (EI) is

a robust choice for this molecule as it not only reveals the molecular ion but also induces predictable fragmentation, offering valuable clues about the molecule's substructures.

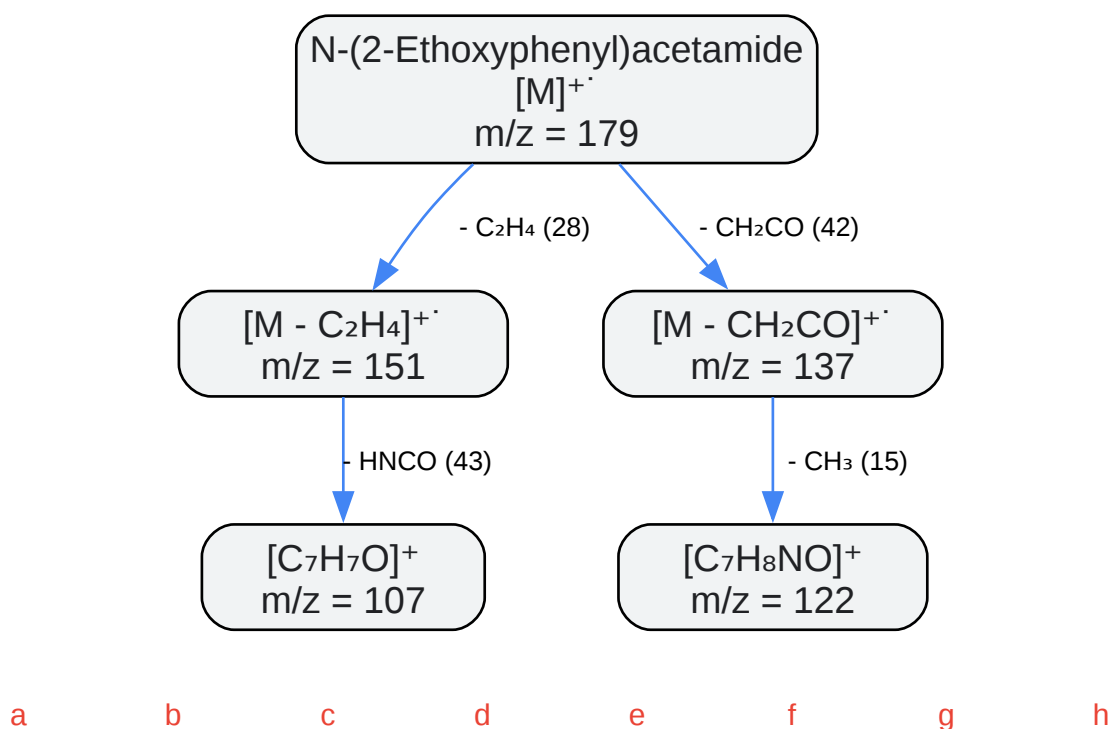
Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Instrumentation:** A high-resolution mass spectrometer equipped with an electron ionization source.
- **Sample Introduction:** A dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) is introduced via direct infusion or through a GC inlet.
- **Ionization:** The sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The abundance of each ion is recorded, generating a mass spectrum.

Data Interpretation and Expected Fragmentation

The mass spectrum provides two key pieces of information: the molecular ion peak (M^{+}) and the fragmentation pattern.

- **Molecular Ion (M^{+}):** The molecular weight of **N-(2-Ethoxyphenyl)acetamide** is 179.22. Therefore, the molecular ion peak is expected at $m/z = 179$.^[1] The presence of this peak confirms the molecular weight.
- **Fragmentation Pattern:** The fragmentation is not random; it occurs at the weakest bonds and results in stable carbocations or radical cations. The key fragmentations provide a "fingerprint" of the molecule's structure.



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Caption: Structure of **N-(2-Ethoxyphenyl)acetamide** with proton labels.

Table 3: Predicted 1H NMR Spectral Data (in $CDCl_3$, 400 MHz)

Label	Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Rationale
a	NH	~8.2	Broad Singlet	1H	-	Exchangeable proton, broad due to quadrupole relaxation of ^{14}N .
b	Ar-H	~8.3	Doublet of Doublets	1H	~8.0, 1.5	Ortho to the electron-withdrawing amide group, most deshielded.
c, d	Ar-H	~7.0-7.1	Multiplet	2H	-	Protons ortho and meta to the ethoxy group.
e	Ar-H	~6.9	Doublet of Doublets	1H	~8.0, 1.5	Ortho to the electron-donating ethoxy group, most shielded.
f	O-CH ₂ -CH ₃	~4.1	Quartet	2H	~7.0	Methylene protons adjacent to oxygen,

						split by CH ₃ group.
g	CO-CH ₃	~2.2	Singlet	3H	-	Acetyl methyl protons, no adjacent protons to couple with.
h	O-CH ₂ - CH ₃	~1.4	Triplet	3H	~7.0	Methyl protons of the ethoxy group, split by the CH ₂ group.

¹³C NMR Data Interpretation

The proton-decoupled ¹³C NMR spectrum should display 10 distinct signals, corresponding to the 10 carbon atoms in the molecule, confirming its asymmetry.

Table 4: Predicted ¹³C NMR Spectral Data (in CDCl₃, 100 MHz)

Assignment	Chemical Shift (δ , ppm)	Rationale
C=O	~169	Amide carbonyl carbon, highly deshielded.
Ar-C-O	~148	Aromatic carbon attached to the electronegative oxygen.
Ar-C-N	~128	Aromatic carbon attached to nitrogen.
Ar-CH	~124	Aromatic CH carbon.
Ar-CH	~122	Aromatic CH carbon.
Ar-CH	~121	Aromatic CH carbon.
Ar-CH	~112	Aromatic CH carbon, shielded by the ortho-ethoxy group.
O-CH ₂ -CH ₃	~64	Methylene carbon of the ethoxy group, attached to oxygen.
CO-CH ₃	~25	Methyl carbon of the acetyl group.
O-CH ₂ -CH ₃	~15	Methyl carbon of the ethoxy group.

Conclusion: The Convergent Power of Spectroscopy

The structural elucidation of **N-(2-Ethoxyphenyl)acetamide** is definitively achieved through the strategic and integrated use of mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy. MS establishes the molecular formula (C₁₀H₁₃NO₂). IR confirms the presence of the essential secondary amide, aromatic, and ether functional groups. Finally, ¹H and ¹³C NMR spectroscopy provide the conclusive, high-resolution data needed to piece these components together, confirming the ortho-substitution pattern and the precise connectivity of every atom in the molecule. The convergence of data from these independent

techniques provides a self-validating and unambiguous confirmation of the structure, meeting the highest standards of scientific integrity required in research and development.

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Sources

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